

Molecular formula and molar mass of nickel oxalate dihydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nickel oxalate dihydrate

Cat. No.: B12335389

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An In-depth Technical Guide on Nickel Oxalate Dihydrate

For Researchers, Scientists, and Drug Development Professionals

This document provides core information regarding the chemical properties of **nickel oxalate dihydrate**, a compound relevant in various research and development applications.

Chemical Identity and Properties

Nickel oxalate dihydrate is a hydrated salt of nickel and oxalic acid. It typically appears as a green crystalline powder.^{[1][2]} This compound serves as a precursor in the synthesis of nickel-based catalysts and other advanced materials.^[1]

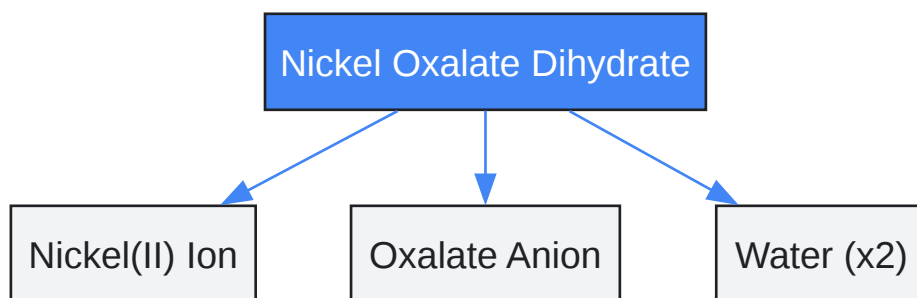
Molecular Formula and Molar Mass

The fundamental chemical properties of **nickel oxalate dihydrate** are summarized below. The molecular formula defines the elemental composition of the molecule, while the molar mass provides the mass of one mole of the substance. This data is crucial for stoichiometric calculations in experimental work.

Property	Value
Molecular Formula	$\text{NiC}_2\text{O}_4 \cdot 2\text{H}_2\text{O}$ [1][3][4]
or	
	$\text{C}_2\text{H}_4\text{NiO}_6$ [2][5][6]
Molar Mass	182.74 g/mol [1][2][3][5][6]

Structural Composition

The molecular structure of **nickel oxalate dihydrate** consists of a central nickel(II) ion ionically bonded to an oxalate anion, with two water molecules incorporated into the crystal lattice. The diagram below illustrates the constituent parts of the compound.



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Caption: Components of **Nickel Oxalate Dihydrate**.

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- To cite this document: BenchChem. [Molecular formula and molar mass of nickel oxalate dihydrate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12335389#molecular-formula-and-molar-mass-of-nickel-oxalate-dihydrate>]

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